

# Application Notes and Protocols for TG 41 (9-ING-41/Elraglusib)

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of the compound **TG 41**, also known as 9-ING-41 or Elraglusib. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring accurate and reproducible experimental results.

## **Compound Information**

**TG 41** (9-ING-41/Elraglusib) is a maleimide-based, ATP-competitive, and selective small molecule inhibitor of glycogen synthase kinase-3β (GSK-3β)[1][2][3][4]. It has demonstrated broad-spectrum preclinical antitumor activity and is currently under investigation in clinical trials for various cancers[3]. Inhibition of GSK-3β by 9-ING-41 leads to the downregulation of oncogenic pathways, resulting in cell cycle arrest, autophagy, and apoptosis in cancer cells.

## **Data Presentation: Solubility and Storage**

Quantitative data for the solubility and storage of 9-ING-41 are summarized in the tables below for easy reference and comparison.

Table 1: Solubility of 9-ING-41



Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Special Conditions
DMSO	97	239.89	Sonication is recommended.
DMSO	81	200.32	Use fresh, moisture- absorbing DMSO as it can reduce solubility.
DMSO	250	618.28	To increase solubility, heat the tube to 37°C and sonicate.
DMF	2	-	-
Ethanol	Insoluble	-	-
PBS (pH 7.2)	Insoluble	-	-

Table 2: Storage Conditions for 9-ING-41



Form	Storage Temperature (°C)	Duration	Notes
Powder	-20	≥ 4 years	Stable for at least 4 years.
Powder	-20	3 years	
In Solvent (DMSO)	-80	1 year	Aliquot to avoid repeated freeze-thaw cycles.
In Solvent (DMSO)	-80	2 years	Use within 2 years.
In Solvent (DMSO)	-20	1 year	Use within 1 year.
In Solvent (DMSO)	-80	6 months	Store in separate packages to avoid repeated freezing and thawing.
In Solvent (DMSO)	-20	1 month	Store in separate packages to avoid repeated freezing and thawing.
In Solvent (DMSO)	4	> 1 week	For frequent use.

## **Experimental Protocols**

## Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

#### Materials:

- 9-ING-41 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes



- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

#### Procedure:

- Calculate the required mass of 9-ING-41:
  - The molecular weight of 9-ING-41 is 404.35 g/mol.
  - To prepare 1 mL of a 10 mM stock solution, weigh out 4.04 mg of 9-ING-41 powder.
- Dissolution:
  - Aseptically add the weighed 9-ING-41 powder to a sterile polypropylene tube.
  - Add the calculated volume of anhydrous DMSO (e.g., 1 mL for 4.04 mg).
  - Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes. Gentle warming to 37°C can also aid in solubilization.
- · Verification of Dissolution:
  - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).



## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

#### Materials:

- 10 mM 9-ING-41 stock solution in DMSO
- Pre-warmed (37°C) cell culture medium or appropriate buffer (e.g., PBS)

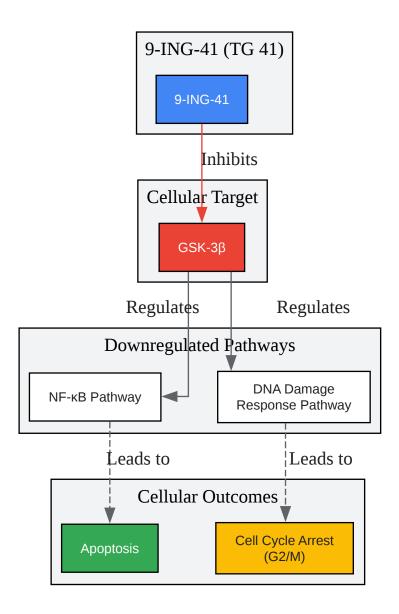
#### Procedure:

- Determine the final desired concentration of 9-ING-41 for your experiment (e.g., 1 μM).
- Perform a serial dilution:
  - It is recommended to perform a serial dilution of the stock solution to achieve the final working concentration. Direct dilution of a highly concentrated DMSO stock into an aqueous medium can sometimes cause precipitation of the compound.
  - $\circ$  For a final concentration of 1  $\mu$ M in 2 mL of cell culture medium, you can first dilute the 10 mM stock solution 1:10 in DMSO to create a 1 mM intermediate solution. Then, add 2  $\mu$ L of the 1 mM solution to the 2 mL of cell culture medium.
- Mixing:
  - Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing, which can be detrimental to cells.
- Solvent Control:
  - It is critical to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of 9-ING-41 used, to account for any potential effects of the solvent on the cells. For normal mice, the DMSO concentration should be below 10%, while for nude or transgenic mice, it should be below 2%.

## **Mandatory Visualization**



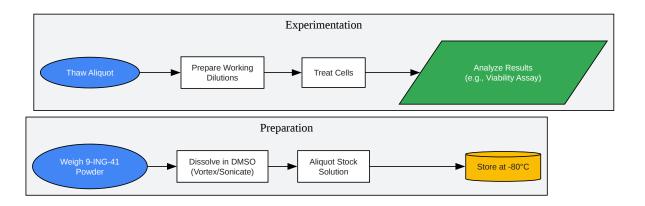
The following diagrams illustrate the mechanism of action of 9-ING-41 and a general experimental workflow.



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Caption: Mechanism of action of 9-ING-41 (TG 41).





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Caption: General experimental workflow for 9-ING-41.

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